

Demethylbellidifolin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Demethylbellidifolin*

CAS No.: 2980-32-7

Cat. No.: B1670239

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An In-depth Exploration of the Chemistry, Bioactivity, and Methodologies of a Promising Natural Xanthone

Demethylbellidifolin, a naturally occurring xanthone, has garnered significant interest within the scientific community for its diverse pharmacological properties. This guide provides a comprehensive technical overview of **Demethylbellidifolin**, including its fundamental chemical properties, known biological activities, and detailed experimental protocols. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who are investigating the potential of this compound.

Core Chemical Identifiers and Properties

Demethylbellidifolin is chemically known as 1,3,5,8-tetrahydroxyxanthen-9-one. Its core identifiers are crucial for accurate sourcing, characterization, and regulatory documentation.

Property	Value	Source
CAS Number	2980-32-7	[1][2][3][4][5]
Molecular Formula	C ₁₃ H ₈ O ₆	[1][2][3][4]
Molecular Weight	260.20 g/mol	[1][3][4][5]
Synonyms	Desmethylbellidifolin, Bellidin, 1,3,5,8-Tetrahydroxyxanthone	[1][2][3][4][5]

Natural Occurrence and Biosynthesis

Demethylbellidifolin is predominantly found in a variety of plant species. It has been isolated from plants such as *Swertia chirata*, *Gentianella acuta*, *Swertia bimaculata*, and *Gentiana bellidifolia*.^{[1][2]} The biosynthesis of **Demethylbellidifolin** in plants like *Swertia chirata* is understood to follow a polyketide-type pathway.

Pharmacological Activities and Therapeutic Potential

Demethylbellidifolin has demonstrated a range of biological effects, making it a compound of interest for further investigation.

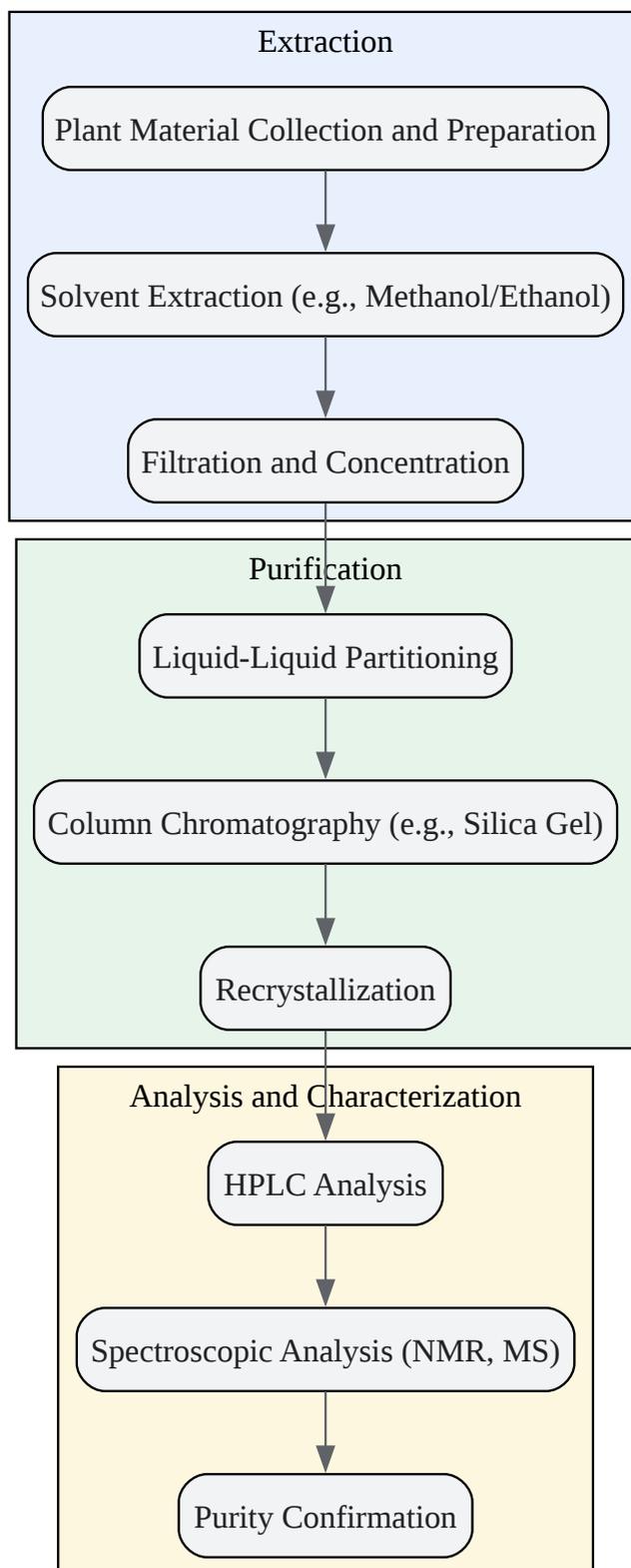
- **Anti-inflammatory and Antispasmodic Effects:** Studies have indicated that **Demethylbellidifolin** possesses anti-inflammatory and antispasmodic properties.^[5]
- **Enzyme Inhibition:** It has been identified as an inhibitor of acetylcholinesterase, an enzyme critical in the functioning of the nervous system.^[5]
- **Antioxidant and Radical Scavenging Activity:** The polyphenolic structure of **Demethylbellidifolin** contributes to its potent antioxidant and radical scavenging capabilities.^[5]
- **Metabolic Regulation:** Research has explored its role in metabolic processes, including its effects on adipogenesis, the formation of fat cells.^[1]

Experimental Protocols and Methodologies

For researchers working with **Demethylbellidifolin**, standardized protocols for its extraction, purification, and analysis are essential.

Extraction and Purification Workflow

The following diagram outlines a general workflow for the extraction and purification of **Demethylbellidifolin** from plant sources.



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Caption: A generalized workflow for the extraction, purification, and analysis of **Demethylbellidifolin**.

High-Performance Liquid Chromatography (HPLC) Analysis

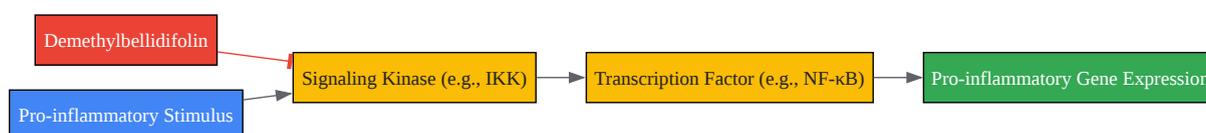
Purity assessment and quantification of **Demethylbellidifolin** are commonly performed using High-Performance Liquid Chromatography (HPLC).

Step-by-Step HPLC Protocol:

- **Sample Preparation:** Accurately weigh and dissolve the extracted and purified **Demethylbellidifolin** in a suitable solvent, such as methanol, to a known concentration.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column is typically used.
 - **Mobile Phase:** A gradient elution with a mixture of water (often with a small percentage of formic acid for better peak shape) and an organic solvent like acetonitrile or methanol.
 - **Flow Rate:** A standard flow rate, for example, 1.0 mL/min.
 - **Detection:** UV detection at a wavelength where **Demethylbellidifolin** shows maximum absorbance.
- **Injection and Data Acquisition:** Inject the prepared sample into the HPLC system and record the chromatogram.
- **Data Analysis:** The purity of the sample can be determined by the relative area of the **Demethylbellidifolin** peak. Quantification can be achieved by comparing the peak area to a standard curve prepared from a reference standard of known concentration.

Mechanism of Action: A Hypothetical Signaling Pathway

The precise signaling pathways through which **Demethylbellidifolin** exerts its effects are still under investigation. However, based on its known anti-inflammatory and metabolic regulatory activities, a hypothetical pathway can be proposed. The following diagram illustrates a potential mechanism involving the inhibition of a pro-inflammatory signaling cascade.



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Caption: A hypothetical signaling pathway illustrating the potential anti-inflammatory mechanism of **Demethylbellidifolin**.

Conclusion

Demethylbellidifolin is a natural compound with significant potential for further research and development. Its well-defined chemical properties, coupled with its diverse biological activities, make it a compelling candidate for investigation in various therapeutic areas. This guide provides a foundational understanding of **Demethylbellidifolin**, offering researchers the necessary information to embark on or advance their studies of this intriguing xanthone.

References

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